

A Comparative Guide to Antimony Trioxide and its Alternatives in Flame Retardancy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony(3+)

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This guide provides an objective comparison of the performance of Antimony trioxide (ATO) as a flame retardant synergist against common alternatives. The information presented is supported by experimental data from peer-reviewed studies and aims to assist in the selection of appropriate flame retardant systems for various polymer applications.

Executive Summary

Antimony trioxide has long been a benchmark flame retardant synergist, particularly effective in combination with halogenated compounds.^{[1][2]} Its efficacy stems from a dual-action mechanism that inhibits combustion in both the gas and solid phases.^[3] However, due to price volatility and potential health and environmental concerns, a range of alternative flame retardants have been developed and are increasingly being adopted.^{[1][2]}

This guide benchmarks the performance of Antimony trioxide against key alternatives, including:

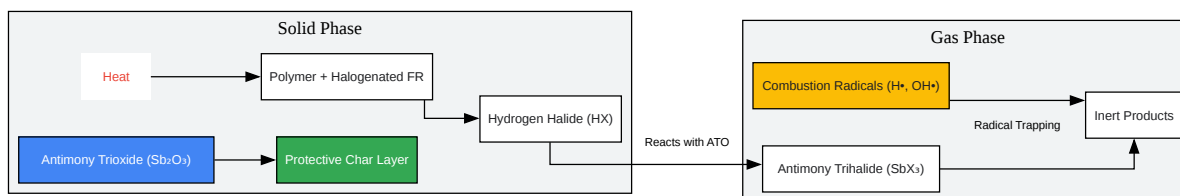
- Zinc Borate (ZB)
- Aluminum Hydroxide (ATH)
- Magnesium Hydroxide (MDH)
- Phosphorus-Based Flame Retardants (e.g., Ammonium Polyphosphate - APP)

- Melamine-Based Flame Retardants (e.g., Melamine Cyanurate - MCA, Melamine Polyphosphate - MPP)

The comparison is based on standard flammability tests, including Limiting Oxygen Index (LOI), UL-94 Vertical Burn Test, and Cone Calorimetry.

Mechanism of Action: Antimony Trioxide Synergy

Antimony trioxide is not a flame retardant on its own but acts as a synergist with halogenated compounds (e.g., chlorinated or brominated flame retardants).[3] During combustion, the halogenated compound releases hydrogen halides (HX). ATO reacts with HX to form antimony trihalides (SbX_3) and antimony oxyhalides (SbOX), which are volatile.[3] These antimony species act as radical scavengers in the gas phase, interrupting the chain reactions of combustion. In the solid phase, ATO promotes the formation of a protective char layer that insulates the underlying polymer and restricts the flow of flammable gases.[3]



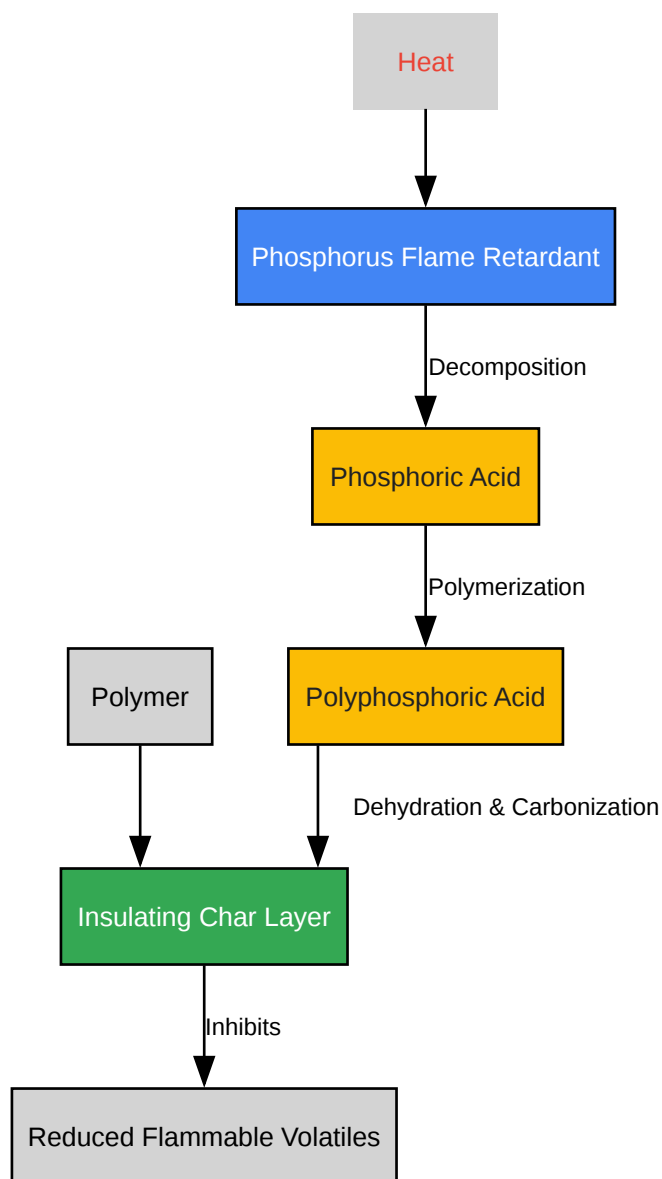
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A diagram of the synergistic flame retardant mechanism of Antimony trioxide.

Mechanism of Action: Phosphorus-Based Flame Retardants

Phosphorus-based flame retardants primarily act in the condensed phase.[4] Upon heating, they decompose to form phosphoric acid, which then polymerizes. This polyphosphoric acid acts as a dehydrating agent, promoting the formation of a stable, insulating char layer on the

polymer surface.[4] This char layer limits the release of flammable volatiles and insulates the underlying material from heat. Some phosphorus compounds can also have a secondary action in the gas phase by releasing phosphorus-containing radicals that inhibit combustion.



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A diagram of the condensed-phase mechanism of phosphorus-based flame retardants.

Quantitative Performance Comparison

The following tables summarize the performance of Antimony trioxide and its alternatives in various polymer systems based on standard flammability tests.

Table 1: Performance in Polypropylene (PP)

Flame Retardant System (wt%)	LOI (%)	UL-94 Rating	Peak Heat Release Rate (kW/m ²)	Reference
PP (neat)	18.5	Not Rated	-	[1]
PP + APP/PER/Sb ₂ O ₃ (-/- /2)	36.6	V-0	-	[5]
PP + 30% ATH	-	V-0	-	[2]
PP + 30% MDH	-	V-0	-	[2]
PP + ZB/AT	-	-	Reduced by 44% vs control	[6]

Table 2: Performance in Polyvinyl Chloride (PVC)

Flame Retardant System (phr)	LOI (%)	UL-94 Rating	Smoke Density	Reference
PVC (neat)	24	-	-	[7]
PVC + 5 Sb ₂ O ₃	27	-	-	[7]
PVC + 5 ZB	25	-	Reduced vs Sb ₂ O ₃	[7]
PVC + 5 ATH	24.4	-	-	[7]
PVC + 5 Sb ₂ O ₃ + 5 ZB	27.5	-	-	[7]

Table 3: Performance in Acrylonitrile Butadiene Styrene (ABS)

Flame Retardant System	LOI (%)	UL-94 Rating	Notes	Reference
ABS + Halogenated FR + ATO	-	V-0	Baseline	[1]
ABS + Halogenated FR + ATO/ZB (3:1)	Slightly reduced	V-0	Maintained V-0 rating	[1]
ABS + Halogenated FR + ATO/ZB (1:1)	-	V-0	Best performance in mass loss	[1]

Table 4: Performance in Epoxy Resin

Flame Retardant System (wt%)	LOI (%)	UL-94 Rating	Peak Heat Release Rate (kW/m ²)	Reference
Epoxy (neat)	18	Not Rated	-	[8]
Epoxy + 10% Sb ₂ O ₃	-	-	-	[9]
Epoxy + 40% (ATH + Sb ₂ O ₃)	-	V-0	-	[10]
Epoxy + 10% APP + 5% ZB	28.0	V-0	-	
Epoxy + 10% APP + 5% ZB + 2% ZrO ₂	29.1	V-0	Reduced by 42.8%	

Table 5: Performance in Polyamide (PA6 and PA66)

Polymer	Flame Retardant System	LOI (%)	UL-94 Rating	Peak Heat Release Rate (kW/m ²)	Reference
PA6	Melamine Cyanurate (MCA)	Increased	Not Improved	Minor Reduction	[3]
PA66 (GF)	Brominated Epoxy + Sb ₂ O ₃	Excellent	V-0	Excessive Reduction	[3]
PA66 (GF)	Red Phosphorus	Significant Increase	V-0	Major Decrease	[3]

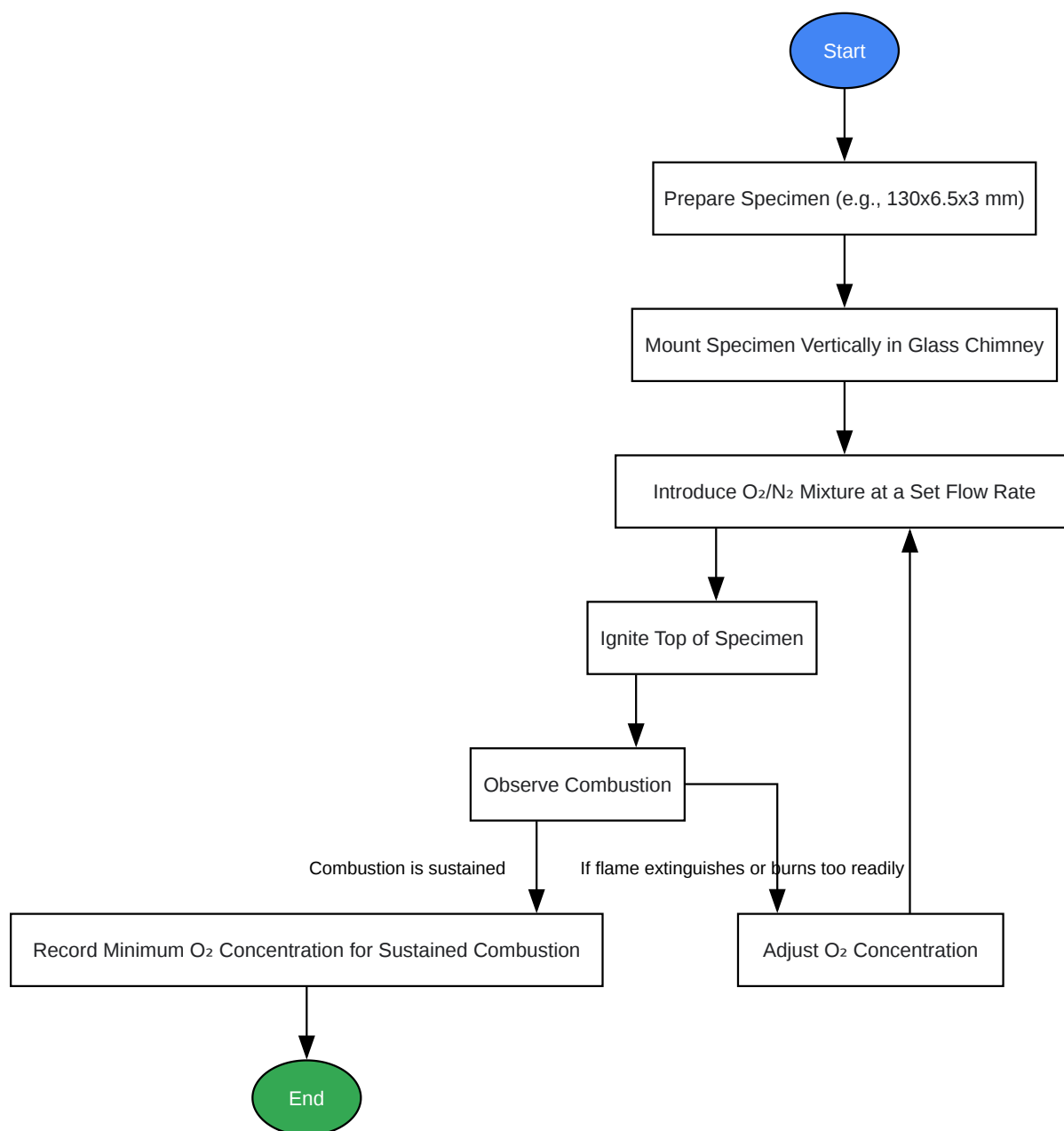
Experimental Protocols

Detailed methodologies for the key flammability tests cited in this guide are provided below.

Limiting Oxygen Index (LOI) - ASTM D2863

The Limiting Oxygen Index test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Experimental Workflow:



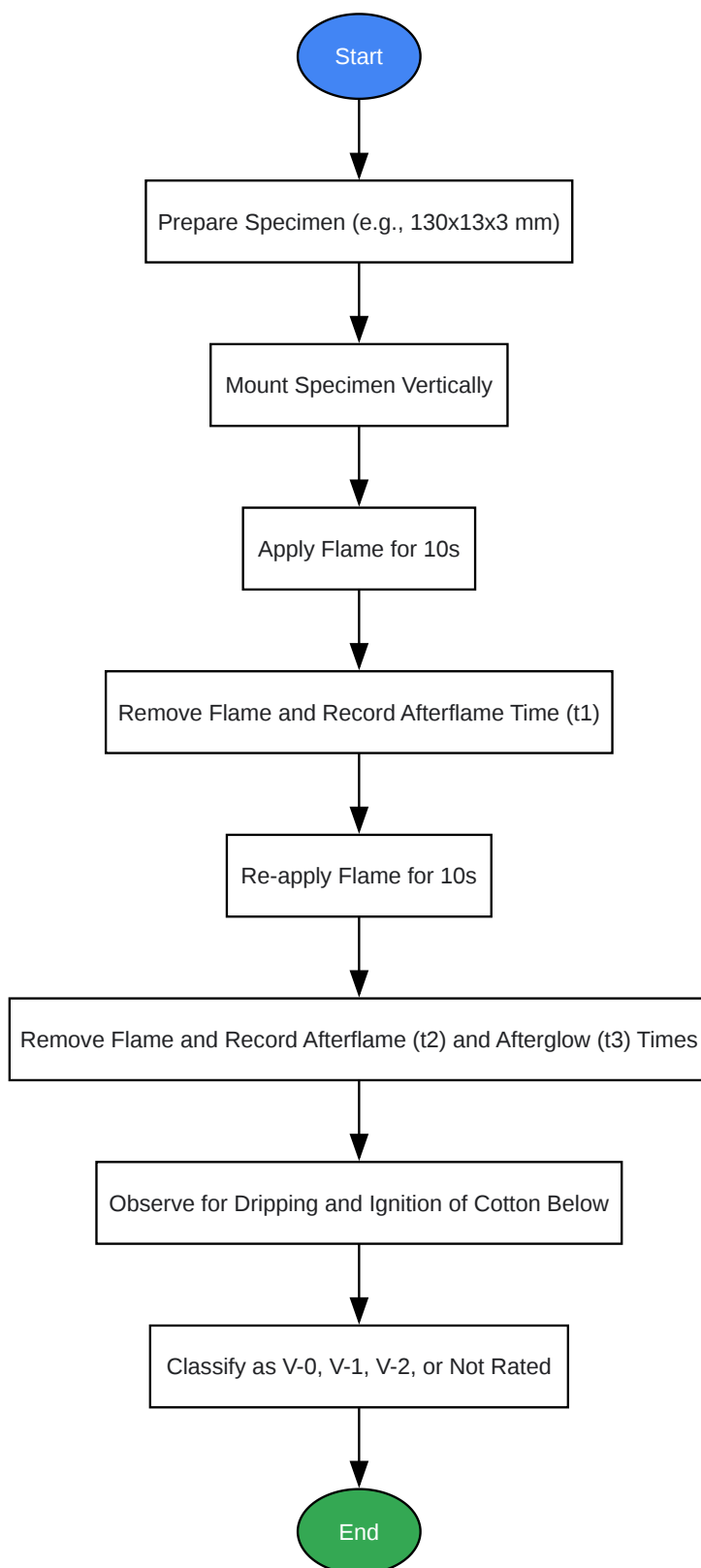
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A diagram of the experimental workflow for the Limiting Oxygen Index (LOI) test.

UL-94 Vertical Burn Test

The UL-94 Vertical Burn Test evaluates the self-extinguishing characteristics of a vertically oriented polymer specimen after the application of a flame.

Experimental Workflow:



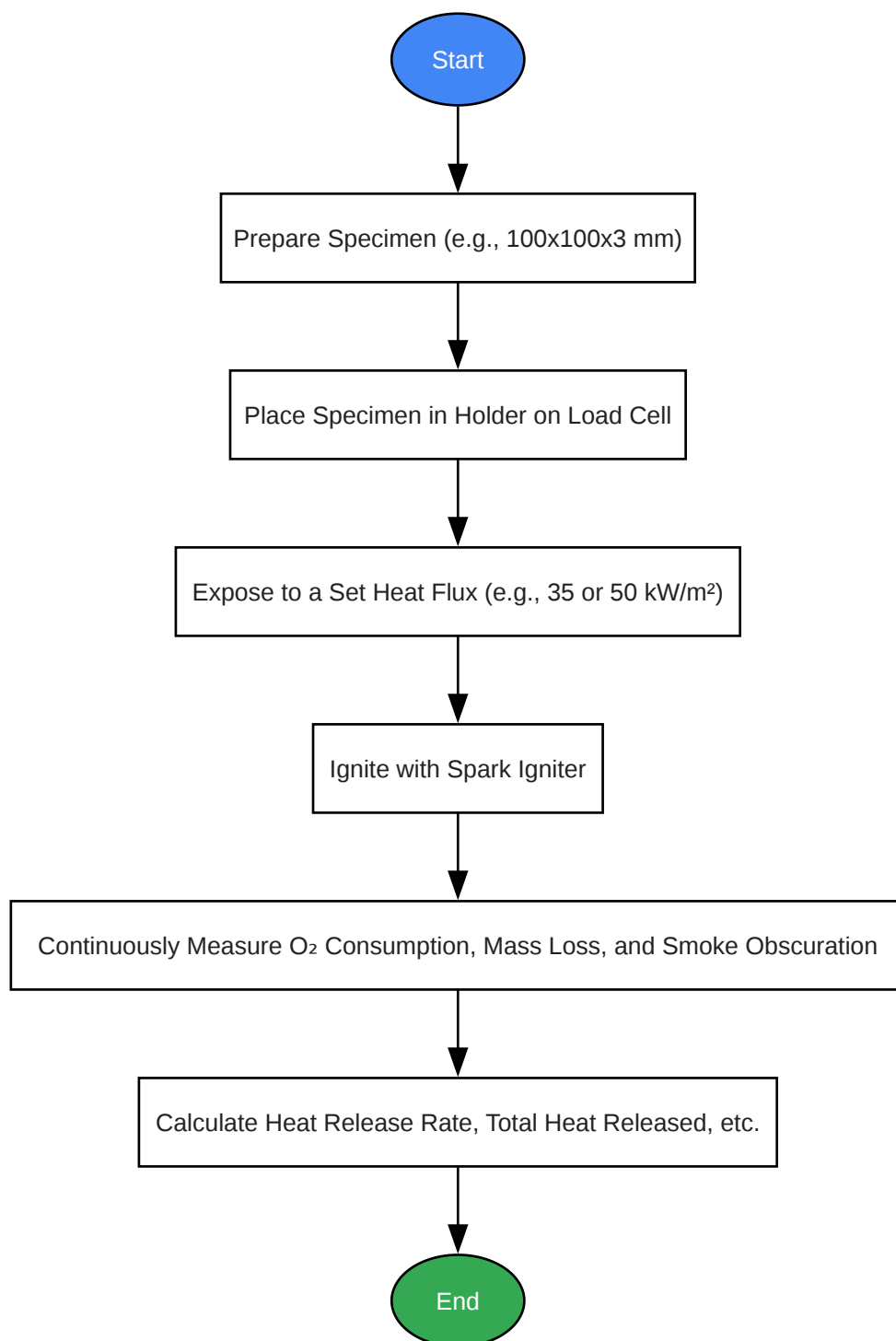
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A diagram of the experimental workflow for the UL-94 Vertical Burn Test.

Cone Calorimetry - ASTM E1354

Cone calorimetry is a bench-scale test that measures the heat release rate and other combustion properties of materials under controlled heat flux conditions.

Experimental Workflow:



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A diagram of the experimental workflow for Cone Calorimetry.

Conclusion

Antimony trioxide remains a highly effective flame retardant synergist, particularly in halogen-containing systems. However, a variety of viable alternatives are available, each with its own set of advantages and disadvantages. Zinc borate offers a good balance of flame retardancy and smoke suppression.[2] Aluminum hydroxide and magnesium hydroxide are cost-effective, halogen-free options, though they often require high loading levels that can impact mechanical properties.[2] Phosphorus and melamine-based flame retardants offer effective halogen-free solutions, often functioning through a char-forming mechanism.[1][11] The optimal choice of flame retardant will depend on the specific polymer, performance requirements, processing conditions, and cost considerations for the intended application.

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